

# Application Notes and Protocols: 1-Chloro-3-fluoropropane in Organic Chemistry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Chloro-3-fluoropropane*

Cat. No.: *B8262802*

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## Introduction

**1-Chloro-3-fluoropropane** (CAS No. 462-38-4) is a halogenated alkane with the molecular formula  $C_3H_6ClF$ .<sup>[1][2]</sup> While its utility as a solvent in organic reactions is not documented in the reviewed literature, it serves as a valuable reagent and building block in synthetic organic chemistry, particularly in the synthesis of pharmaceutical intermediates. This document provides an overview of its properties, synthesis, and applications as a chemical intermediate, along with relevant experimental protocols where available.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-chloro-3-fluoropropane** is presented in Table 1. These properties are essential for its handling, storage, and use in chemical reactions.

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>6</sub> ClF	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	96.53 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	82 °C	<a href="#">[2]</a>
Density	1.0581 g/cm <sup>3</sup> (estimate)	<a href="#">[1]</a>
Refractive Index	1.3871	<a href="#">[1]</a>
CAS Number	462-38-4	<a href="#">[1]</a>

## Applications in Organic Synthesis

Current literature highlights the role of **1-chloro-3-fluoropropane** as a reactant in the synthesis of more complex molecules, rather than as a solvent. Its bifunctional nature, possessing both a chlorine and a fluorine atom on a propane chain, allows for selective chemical transformations.

## Use in the Synthesis of Pharmaceutical Intermediates

1-Chloro-3-iodopropane, a related compound, is utilized in the preparation of intermediates for pharmaceuticals like nilaparvone.[\[3\]](#) While not a direct application of **1-chloro-3-fluoropropane**, this illustrates the utility of halogenated propanes in drug development. The chloro-fluoro analogue can potentially be employed in similar multi-step syntheses where the differential reactivity of the C-Cl and C-F bonds can be exploited.

## Experimental Protocols

Although specific protocols detailing the use of **1-chloro-3-fluoropropane** as a solvent are not available, the following section outlines a general synthetic route for a related compound, which illustrates the type of reactions halogenated propanes undergo.

## Synthesis of (Z)-1-chloro-3,3,3-trifluoropropene

A two-step synthesis process is typically employed for (Z)-1-chloro-3,3,3-trifluoropropene, which involves the formation of a 1-chloro-3,3,3-trifluoropropene intermediate.[\[4\]](#)

Step 1: Fluorination of 1,1,1,3,3-pentachloropropene

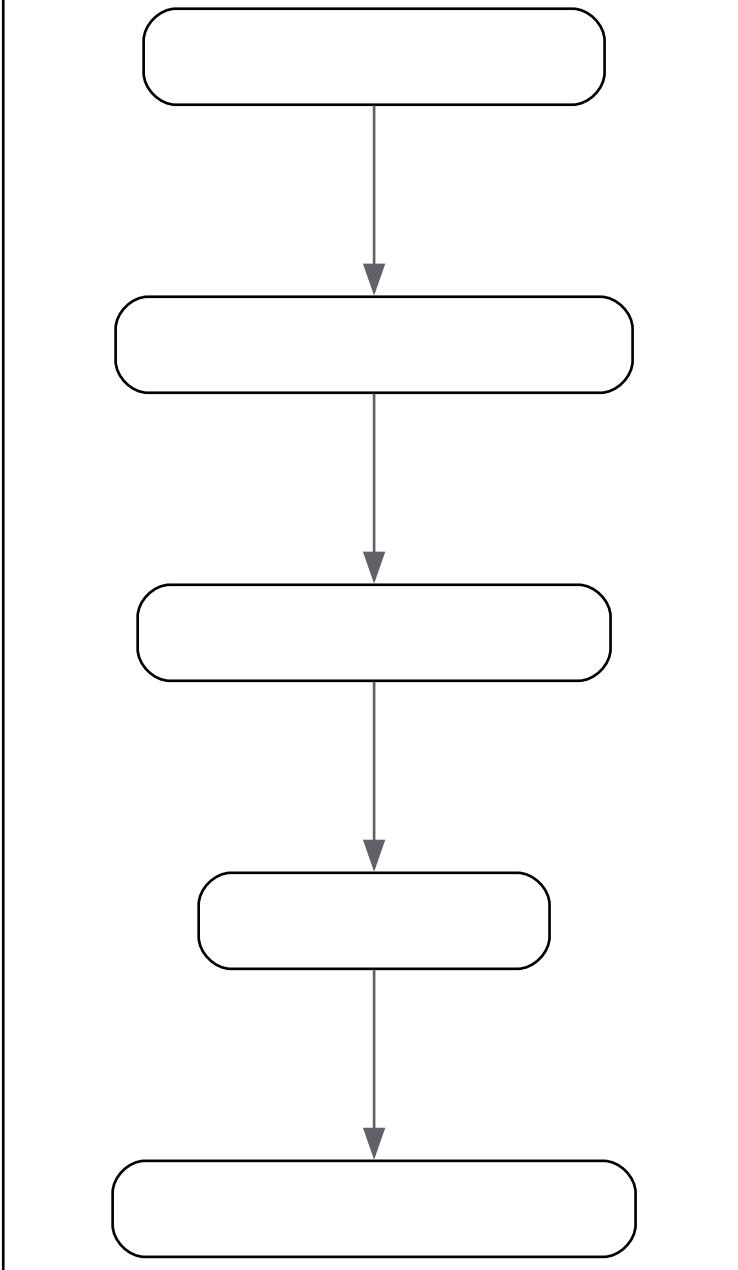
The initial step involves the fluorination of 1,1,1,3,3-pentachloropropane using hydrogen fluoride in the presence of a catalyst to yield 1-chloro-3,3,3-trifluoropropane.[4]

#### Step 2: Dehydrohalogenation

The resulting 1-chloro-3,3,3-trifluoropropane undergoes dehydrohalogenation to form (Z)-1-chloro-3,3,3-trifluoropropene.[4]

The following diagram illustrates the logical workflow for this synthesis.

## Synthesis of (Z)-1-chloro-3,3,3-trifluoropropene

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Synthesis of (Z)-1-chloro-3,3,3-trifluoropropene.

## Conclusion

Based on the available scientific literature, **1-chloro-3-fluoropropane** is not established as a solvent for organic reactions. Its primary role in organic chemistry is that of a synthetic intermediate. Researchers and professionals in drug development can leverage its chemical properties for the construction of complex molecules. Further research may explore its potential as a niche solvent in specific applications, but currently, its utility is centered on its reactivity as a bifunctional electrophile.

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- To cite this document: BenchChem. [Application Notes and Protocols: 1-Chloro-3-fluoropropane in Organic Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8262802#1-chloro-3-fluoropropane-as-a-solvent-in-organic-reactions>]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)